

# Comparative Efficacy of Isocycloseram Formulations: Suspension Concentrate (SC) vs. Granule (GR)

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## Compound of Interest

Compound Name: *Isocycloseram*

Cat. No.: *B6618531*

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This guide provides a comprehensive comparison of the efficacy of two primary formulations of the novel isoxazoline insecticide, **Isocycloseram**: suspension concentrate (SC) and granule (GR). This document synthesizes available experimental data to aid in the selection and application of the most suitable formulation for specific research and pest control objectives.

**Isocycloseram** is a potent insecticide classified under IRAC Group 30, acting as an allosteric modulator of GABA-gated chloride channels.[1][2] Its unique mode of action makes it a valuable tool against a broad spectrum of pests, including those resistant to other insecticide classes.[3][4] The formulation of an active ingredient can significantly impact its bioavailability, residual activity, and overall field performance. This guide will delve into the performance characteristics of SC and GR formulations of **Isocycloseram**, supported by experimental findings.

## Data Presentation: Efficacy of Isocycloseram Formulations

The following tables summarize the quantitative data from various studies on the efficacy of **Isocycloseram** SC and GR formulations against different pest species.

Table 1: Efficacy of **Isocycloseram** Suspension Concentrate (SC) Formulations

Formulation	Concentration	Target Pest	Key Efficacy Metrics	Source
400 SC	0.1%	Common Bed Bug (Cimex lectularius)	>95% mortality on various surfaces (fabric, linoleum tile, unpainted pinewood).[5]	
45 SC	0.1%	Common Bed Bug (Cimex lectularius)	100% mortality after 30-day aging of residue. Faster mortality compared to 400 SC formulation.	
45 SC	0.025% - 0.1%	Common Bed Bug (Cimex lectularius)	100% mortality within 3-4 days on porous and non-porous surfaces.	
SC Formulation	Not Specified	German Cockroach (Blattella germanica)	Highly effective against laboratory and field-collected strains.	
200 g/L SC	Not Specified	Not Specified	Low dermal absorption confirmed in in-vitro studies.	

Table 2: Efficacy of **Isocycloseram** Granule (GR) Formulations (as Baits)

Formulation	Concentration	Target Pest	Key Efficacy Metrics	Source
Granulated Bait	0.001% - 0.03%	Leaf-cutting Ants (Atta sexdens)	High bait loading and low devolution.	
Granulated Bait	0.075% - 0.3%	Leaf-cutting Ants (Atta sexdens)	Higher colony mortality observed in laboratory settings.	
Granulated Bait	0.2% - 0.3%	Leaf-cutting Ants (Atta sexdens, A. laevigata, A. lundii)	High efficiency in field conditions at dosages of 6, 10, and 12 g/m <sup>2</sup> of nest.	
Granulated Bait	Not Specified	Leaf-cutting Ants	All tested concentrations resulted in >15% mortality in 24h and >90% in 21 days in the lab.	
Gel Bait	1% (w/w)	German, American, and Oriental Cockroaches	95-100% mortality within 5-14 days.	

## Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. Below are descriptions of experimental protocols used in the cited efficacy studies.

## Residual Efficacy of SC Formulations Against Bed Bugs

A study evaluating the residual efficacy of **Isocycloseram** SC formulations on different surfaces was conducted as follows:

- **Formulation Preparation:** A 0.1% dilution of **Isocycloseram** 400 SC was prepared by mixing 5 mL of the formulation with 1 L of tap water in a 1-gallon stainless steel sprayer.
- **Surface Treatment:** Three types of surfaces were used: fabric, vinyl tiles, and unpainted pinewood. These surfaces were sprayed with the prepared solution.
- **Pest Exposure:** Laboratory and insecticide-resistant field strains of the common bed bug (*Cimex lectularius*) were used. Bed bugs were confined to the treated surfaces for a specified duration.
- **Efficacy Assessment:** Mortality, knockdown, and live bed bug counts were recorded at various intervals post-exposure, typically daily for up to seven days. For aged residue tests, the treated surfaces were stored for a period (e.g., 30 days) before pest exposure.

## Efficacy of GR Formulations (Baits) Against Leaf-Cutting Ants

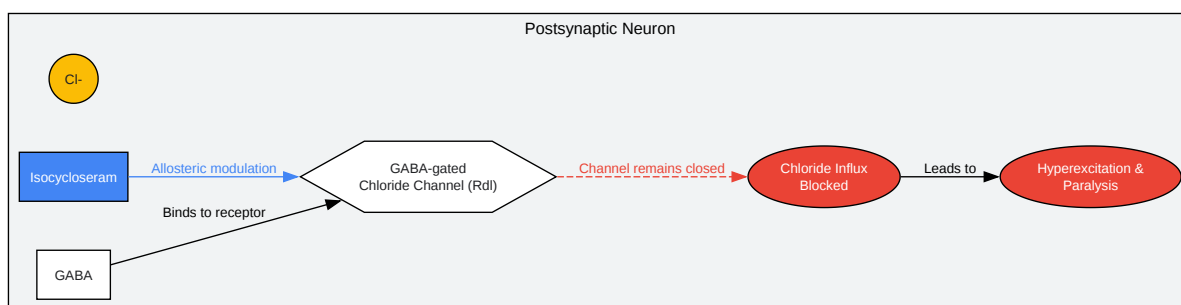
The effectiveness of granulated **Isocycloseram** baits against leaf-cutting ants was assessed through the following laboratory and field protocols:

- **Bait Preparation:** Granulated baits containing various concentrations of **Isocycloseram** (e.g., 0.001% to 0.3%) were formulated.
- **Laboratory Bioassay:**
  - **Mortality Assessment:** *Atta sexdens* workers were fed a paste of dehydrated citrus pulp containing different concentrations of **Isocycloseram**. Mortality was recorded over 21 days to determine the toxicological classification.
  - **Bait Loading and Devolution:** The amount of bait carried by the ants back to the colony (loading) and the amount of bait rejected (devolution) were quantified.
- **Field Studies:**

- Baits with effective concentrations (e.g., 0.2% and 0.3%) were applied to the nests of *Atta sexdens*, *A. laevigata*, and *Acromyrmex lundii* at specified dosages (e.g., 6, 10, and 12 g/m<sup>2</sup> of nest).
- Efficacy was determined by monitoring foraging activity and colony mortality.

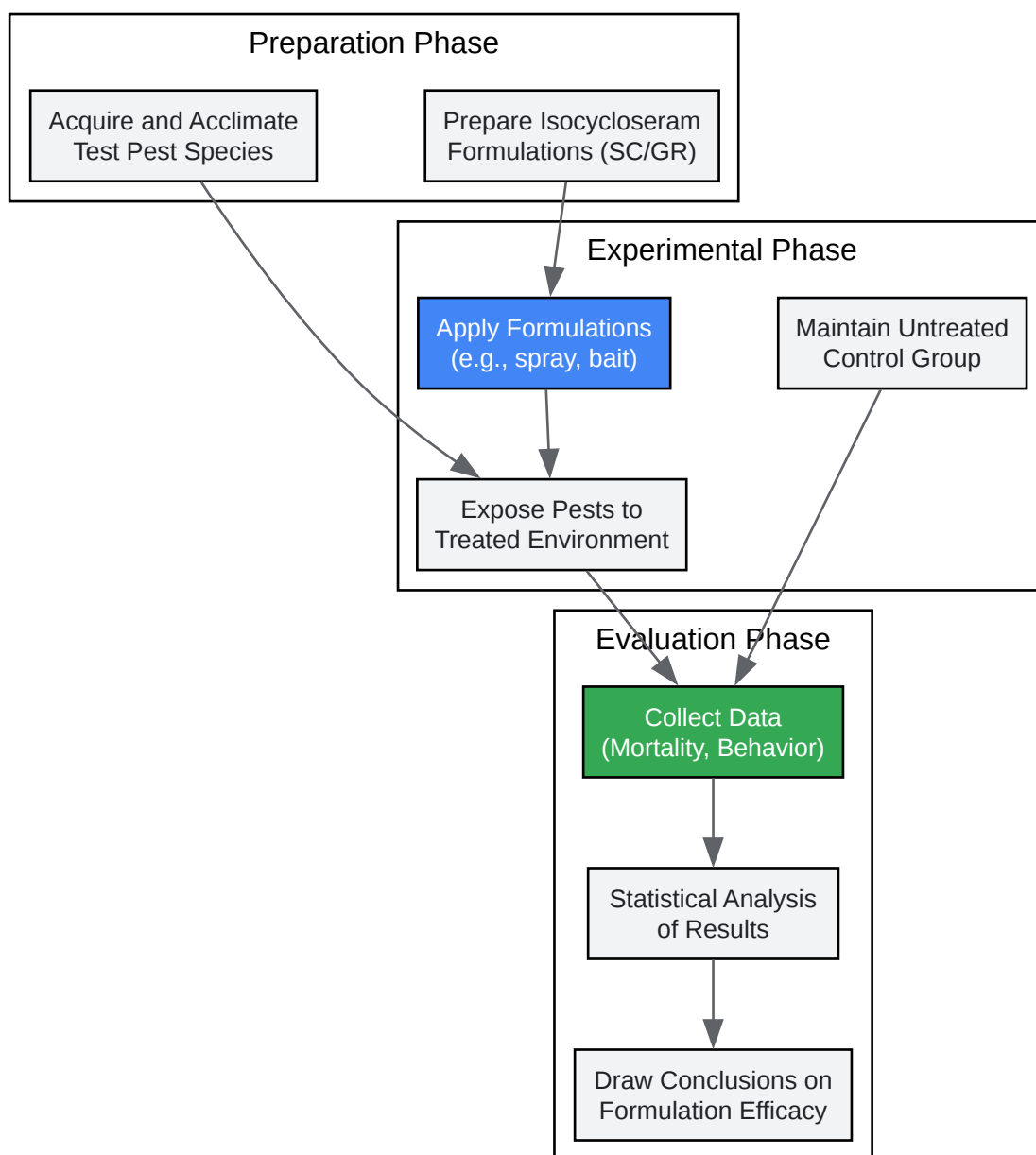
## Mandatory Visualization

The following diagrams illustrate the mode of action of **Isocycloseram** and a typical experimental workflow for insecticide efficacy testing.



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Caption: Mode of action of **Isocycloseram** on the insect GABA receptor.



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Caption: Generalized workflow for insecticide efficacy evaluation.

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